

# An In-depth Technical Guide to Thiol-C2-PEG2-OH: Properties and Applications

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## Compound of Interest

Compound Name: Thiol-C2-PEG2-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and a detailed experimental protocol for the application of **Thiol-C2-PEG2-OH**, a bifunctional linker critical in bioconjugation and materials science. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development, nanotechnology, and related fields.

## Core Properties of Thiol-C2-PEG2-OH

**Thiol-C2-PEG2-OH** is a hydrophilic, bifunctional molecule featuring a terminal thiol (-SH) group and a hydroxyl (-OH) group, separated by a diethylene glycol (PEG2) spacer and a two-carbon (C2) ethyl linker. The thiol group allows for strong covalent attachment to maleimide-containing molecules or noble metal surfaces, such as gold nanoparticles. The hydroxyl group provides a site for further chemical modification.

A summary of the key quantitative data for **Thiol-C2-PEG2-OH** is presented in the table below.

| Property          | Value                               |
|-------------------|-------------------------------------|
| Molecular Formula | C6H14O3S[1]                         |
| Molecular Weight  | 166.24 g/mol [1]                    |
| Appearance        | Colorless to light yellow liquid[1] |

# Experimental Protocol: Surface Modification of Gold Nanoparticles

This protocol details a general procedure for the functionalization of gold nanoparticles (AuNPs) with **Thiol-C2-PEG2-OH**. This process leverages the strong affinity of the thiol group for gold surfaces to create a stable, hydrophilic, and functionalizable nanoparticle construct. Such modified AuNPs are foundational for applications in targeted drug delivery, diagnostics, and bio-imaging.

Materials:

- **Thiol-C2-PEG2-OH**
- Citrate-stabilized gold nanoparticles (AuNPs) in aqueous solution
- Ethanol (200 proof)
- Deionized (DI) water
- Microcentrifuge tubes
- Microcentrifuge

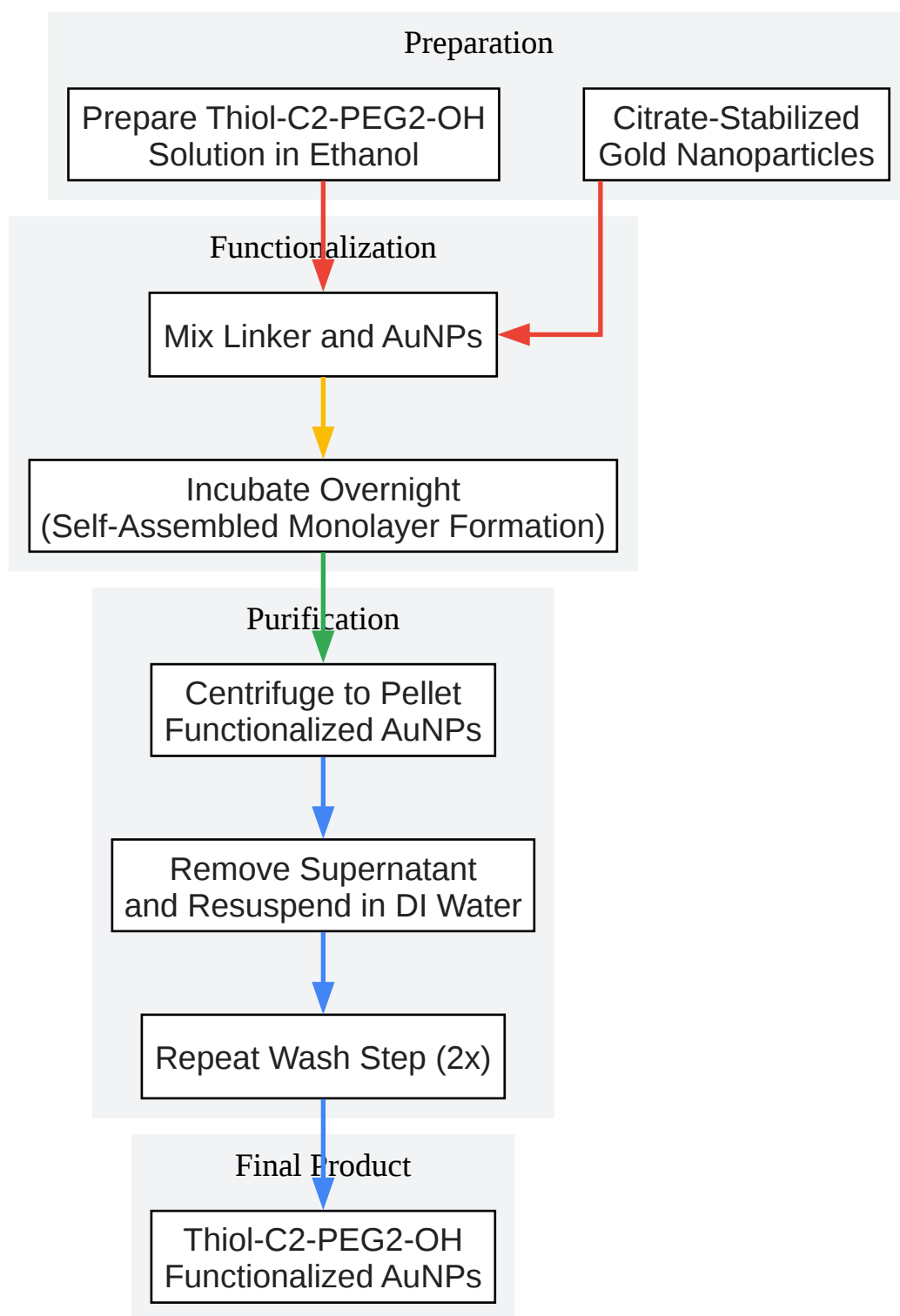
Procedure:

- Preparation of **Thiol-C2-PEG2-OH** Solution:
  - Prepare a stock solution of **Thiol-C2-PEG2-OH** in ethanol. A typical concentration is 1 mg/mL.
- Functionalization of Gold Nanoparticles:
  - To the aqueous solution of citrate-stabilized AuNPs, add the **Thiol-C2-PEG2-OH** solution. A significant molar excess of the thiol linker is recommended to ensure complete surface coverage of the nanoparticles.

- Stir the mixture overnight at room temperature. This allows for the displacement of the citrate ions and the formation of a self-assembled monolayer (SAM) of **Thiol-C2-PEG2-OH** on the AuNP surface through gold-thiol bonds.
- Purification of Functionalized AuNPs:
  - Purify the functionalized AuNPs by centrifugation to remove unbound **Thiol-C2-PEG2-OH** and other reaction components. The required centrifugation speed and duration will depend on the size of the AuNPs.
  - Carefully remove the supernatant containing the excess linker.
  - Resuspend the nanoparticle pellet in deionized water.
  - Repeat the centrifugation and resuspension steps at least twice to ensure thorough purification.
- Characterization (Optional but Recommended):
  - The resulting **Thiol-C2-PEG2-OH**-functionalized AuNPs can be characterized using techniques such as Dynamic Light Scattering (DLS) to determine the hydrodynamic diameter and zeta potential to assess surface charge and stability.

## Workflow for Gold Nanoparticle Functionalization

The following diagram illustrates the key steps in the experimental workflow for the surface modification of gold nanoparticles with **Thiol-C2-PEG2-OH**.



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Workflow for AuNP functionalization.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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